

Technical Data Sheet: (2S)-2-Piperidinecarboxylic Acid Hydrochloride

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-piperidine-2-carboxylic acid hydrochloride

Cat. No.: B1314991

[Get Quote](#)

Audience: Researchers, scientists, and drug development professionals.

**Abstract

This document provides a concise technical overview of (2S)-2-Piperidinecarboxylic acid hydrochloride, a derivative of the non-proteinogenic amino acid pipecolic acid. The primary focus is the determination and understanding of its molecular weight, a fundamental parameter in chemical synthesis, quantitative analysis, and formulation development. This guide presents the compound's key identifiers, its molecular formula, and a detailed breakdown of its molecular weight calculation. Methodologies for molecular weight determination are discussed, and a logical diagram illustrates the relationship between the compound's structure and its molar mass.

Compound Identification and Properties

(2S)-2-Piperidinecarboxylic acid hydrochloride, also known as L-Pipecolic acid hydrochloride, is a heterocyclic compound.^{[1][2]} Its stereochemistry is defined by the (S) configuration at the chiral center at the second position of the piperidine ring. The hydrochloride salt form enhances its stability and solubility in aqueous solutions.

Table 1: Chemical and Physical Properties

Property	Value	Source
IUPAC Name	(2S)-piperidine-2-carboxylic acid;hydrochloride	PubChem[3]
Synonyms	L-Pipecolic acid hydrochloride, (S)-piperidine-2-carboxylic acid hydrochloride	iChemical[1], Conier Chem[4]
CAS Number	2133-33-7	PubChem[3]
Molecular Formula	C ₆ H ₁₂ ClNO ₂	iChemical[1], PubChem[3]
Molecular Weight	165.62 g/mol	iChemical[1], Conier Chem[4]
Exact Mass	165.055649 u	Conier Chem[4]

Molecular Weight Determination

The molecular weight of a compound is the sum of the atomic weights of its constituent atoms. The molecular formula for (2S)-2-Piperidinocarboxylic acid hydrochloride is C₆H₁₂ClNO₂.[1][3]

Table 2: Atomic Weight Contribution

Element	Symbol	Count	Atomic Weight (g/mol)	Total Contribution (g/mol)
Carbon	C	6	12.011	72.066
Hydrogen	H	12	1.008	12.096
Chlorine	Cl	1	35.453	35.453
Nitrogen	N	1	14.007	14.007
Oxygen	O	2	15.999	31.998
Total		165.620		

The calculated molecular weight is 165.62 g/mol .

Experimental Protocols for Molecular Weight Verification

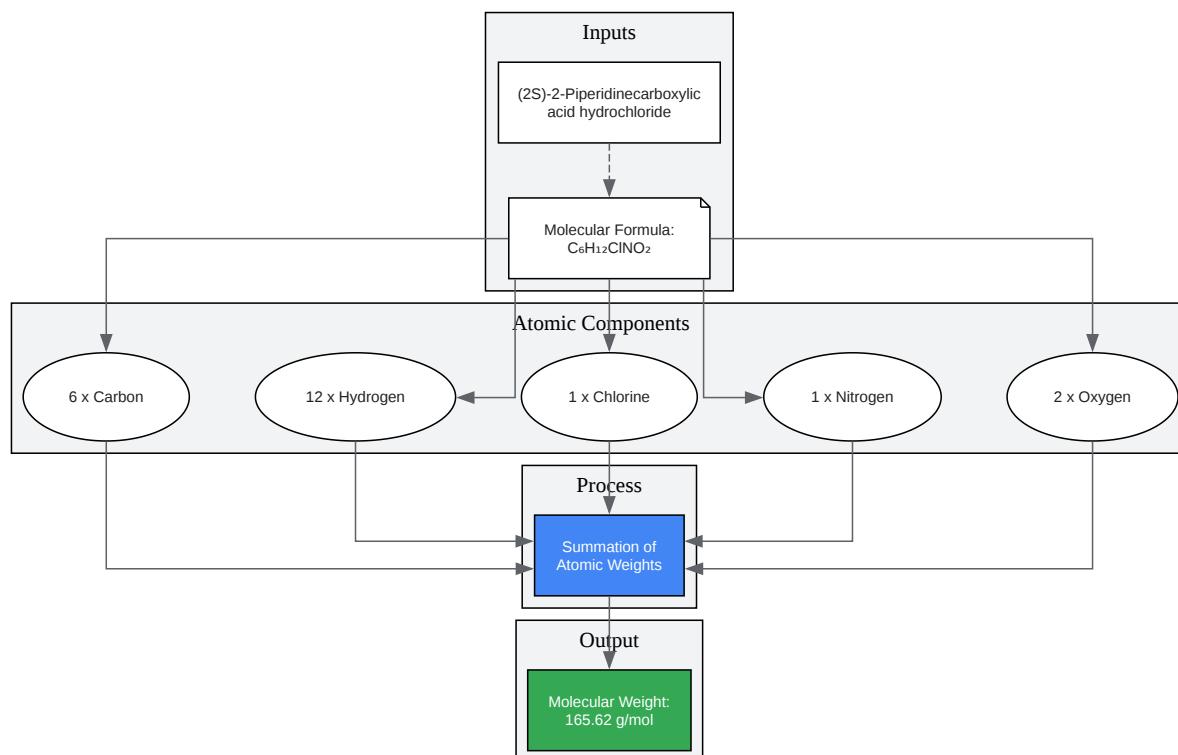
While the molecular weight can be accurately calculated from the molecular formula, it is standard practice to verify it experimentally. The primary technique for this purpose is Mass Spectrometry.

Protocol: Molecular Weight Verification by Electrospray Ionization Mass Spectrometry (ESI-MS)

- **Sample Preparation:** A dilute solution of (2S)-2-Piperidinocarboxylic acid hydrochloride is prepared in a suitable solvent, typically methanol or a water/acetonitrile mixture. A concentration of approximately 1 mg/mL is standard.
- **Instrumentation:** A mass spectrometer equipped with an electrospray ionization (ESI) source is used. The instrument is calibrated using a known standard.
- **Infusion:** The sample solution is infused into the ESI source at a constant flow rate (e.g., 5-10 μ L/min).
- **Ionization:** A high voltage is applied to the infusion needle, causing the sample to form a fine spray of charged droplets. The solvent evaporates, leading to the formation of gas-phase ions of the analyte. For this compound, the expected ion would be the protonated molecule $[M+H]^+$, corresponding to the free base ($C_6H_{11}NO_2$).
- **Mass Analysis:** The ions are guided into the mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge ratio (m/z).
- **Detection and Data Analysis:** The detector records the abundance of ions at each m/z value. The resulting mass spectrum should show a prominent peak corresponding to the $[M+H]^+$ ion of the free base (molecular weight 129.16 g/mol) at an m/z of approximately 130.16. The presence of the hydrochloride is inferred from the sample identity and is not directly observed in this mode.

Visualizations

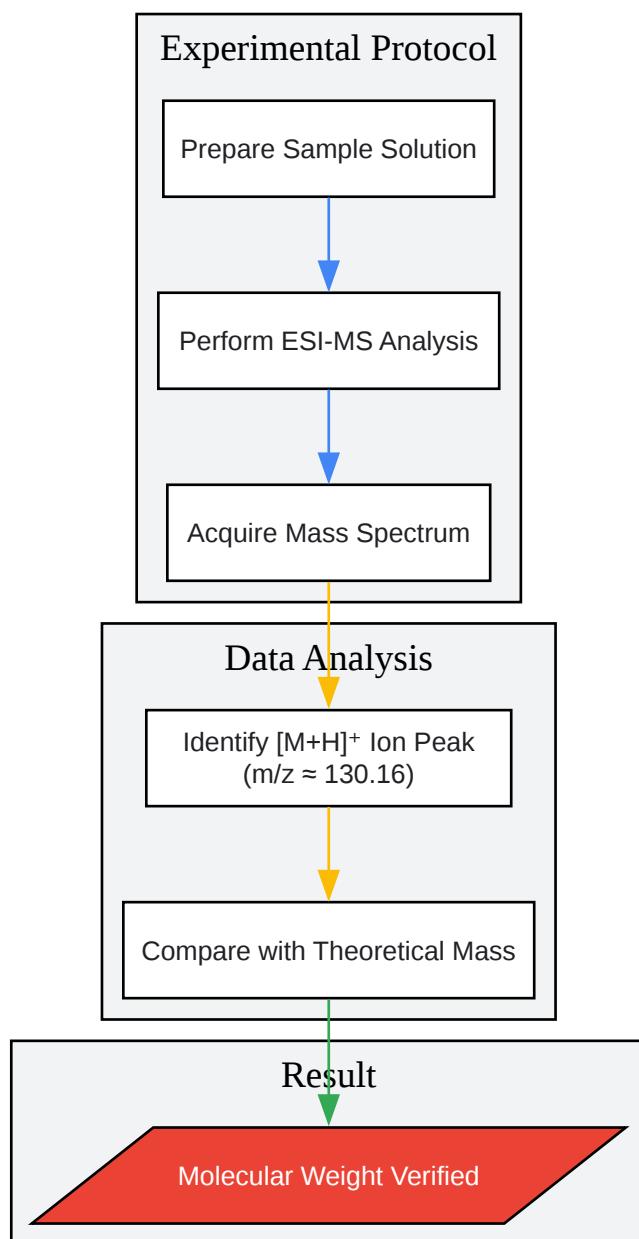
Diagram 1: Molecular Weight Calculation Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for calculating the molecular weight.

Diagram 2: Experimental Verification Logic



[Click to download full resolution via product page](#)

Caption: Logic for mass spectrometry verification.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (2S)-2-Piperidinecarboxylic acid hydrochloride, CAS No. 2133-33-7 - iChemical [ichemical.com]
- 2. parchem.com [parchem.com]
- 3. Pipecolic acid hydrochloride, (-) | C₆H₁₂CINO₂ | CID 12210878 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. echemi.com [echemi.com]
- To cite this document: BenchChem. [Technical Data Sheet: (2S)-2-Piperidinecarboxylic Acid Hydrochloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1314991#2s-2-piperidinecarboxylic-acid-hydrochloride-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com